

Synthesis Pathways for O-Desmethyl Diltiazem

Reference Standards

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Compound of Interest

Compound Name: *O-Desmethyl Diltiazem*

Cat. No.: *B12338488*

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Executive Summary

O-Desmethyl Diltiazem (Diltiazem EP Impurity C) is a primary Phase I metabolite of the calcium channel blocker Diltiazem, formed via CYP2D6-mediated O-demethylation.[1] As a critical reference standard for pharmacokinetic profiling, stability indicating methods (SIM), and impurity profiling, its synthesis demands high stereochemical purity [(2S, 3S)] and structural integrity.[1]

This technical guide outlines the definitive synthetic strategy for producing pharmaceutical-grade **O-Desmethyl Diltiazem**. Unlike the parent compound synthesis, the production of this metabolite requires a de novo "Protected Phenol" approach to circumvent the chemoselectivity challenges associated with direct demethylation, specifically the risk of hydrolyzing the labile C3-acetate ester.[1]

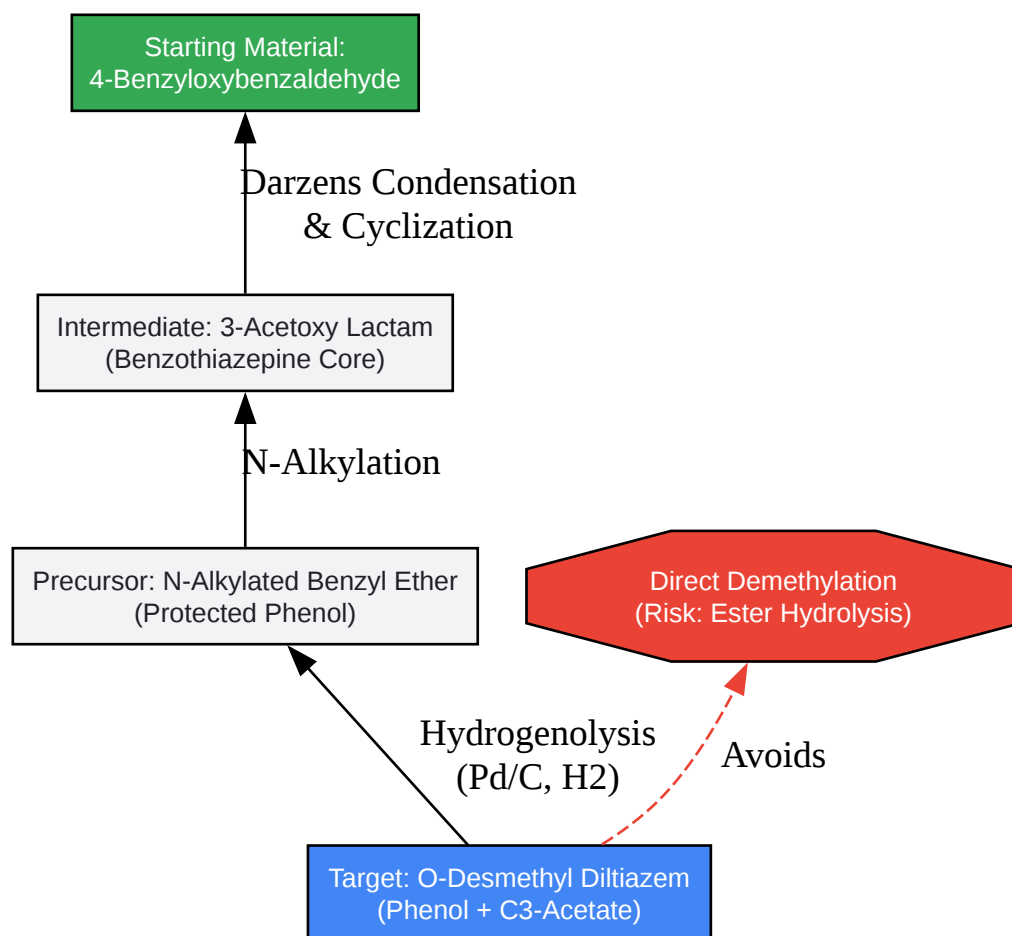
Retrosynthetic Analysis & Strategy

The structural complexity of **O-Desmethyl Diltiazem** presents a specific chemoselective challenge: the molecule contains both a phenolic hydroxyl group (the target modification) and a C3-acetate ester.[1]

The Chemoselectivity Paradox

- Direct Demethylation Route (High Risk): Attempting to convert Diltiazem directly to **O-Desmethyl Diltiazem** using classic Lewis acids (e.g., $\text{BF}_3 \cdot \text{OEt}_2$) or nucleophilic thiolates often results in the cleavage of the C3-acetate ester, yielding the deacetyl byproduct.^[1] This necessitates a difficult re-acetylation step that lacks regioselectivity between the C3-alcohol and the newly formed phenol.^[1]
- De Novo "Protected" Route (High Fidelity): The superior strategy involves building the benzothiazepine scaffold from a pre-functionalized, protected precursor (4-benzyloxybenzaldehyde).^[1] The phenol remains masked as a benzyl ether throughout the harsh cyclization and acetylation steps, and is revealed only in the final step via mild hydrogenolysis.^[1]

Graphviz: Retrosynthetic Logic



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Caption: Retrosynthetic logic favoring the benzyl-protected route to preserve the C3-acetate ester.

Detailed Synthesis Protocol: The "Protected Phenol" Pathway

This protocol describes the synthesis of the HCl salt of **O-Desmethyl Diltiazem** (CAS: 142926-07-6).^{[1][2][3]}

Phase I: Scaffold Construction & Stereocontrol^[1]

Step 1: Darzens Condensation^[4]

- Reagents: 4-Benzyloxybenzaldehyde, Methyl chloroacetate, Sodium methoxide (NaOMe).^[1]
- Mechanism: The reaction yields a glycidic ester.^[1] The use of the benzyloxy group (BnO-) mimics the electronic properties of the methoxy group in Diltiazem, ensuring similar reactivity during ring formation.^[1]
- Outcome: Methyl 3-(4-(benzyloxy)phenyl)glycidate.^[1]

Step 2: Ring Opening & Resolution

- Reagents: 2-Aminothiophenol, followed by resolution with L-lysine or (+)-phenylethylamine.^[1]
- Criticality: Diltiazem and its metabolites require the (2S, 3S) configuration.^[1] The ring opening of the epoxide by the thiol is stereospecific, but the resulting intermediate must be resolved to isolate the correct enantiomer prior to cyclization.^[1]

Phase II: Cyclization & Functionalization^[1]

Step 3: Cyclization and C3-Acetylation

- Protocol: The resolved intermediate is heated with acetic anhydride (

) and pyridine.[1][4]

- Reaction: This step performs a dual function:
 - Intramolecular cyclization to form the 1,5-benzothiazepin-4(5H)-one ring.[1][4]
 - Acetylation of the C3-hydroxyl group.[1]
- Advantage: Since the phenol is protected as a benzyl ether, acetylation occurs exclusively at the C3 position.[1]
- Intermediate: (+)-cis-3-acetoxy-2-(4-benzyloxyphenyl)-2,3-dihydro-1,5-benzothiazepin-4(5H)-one.[1]

Step 4: N-Alkylation

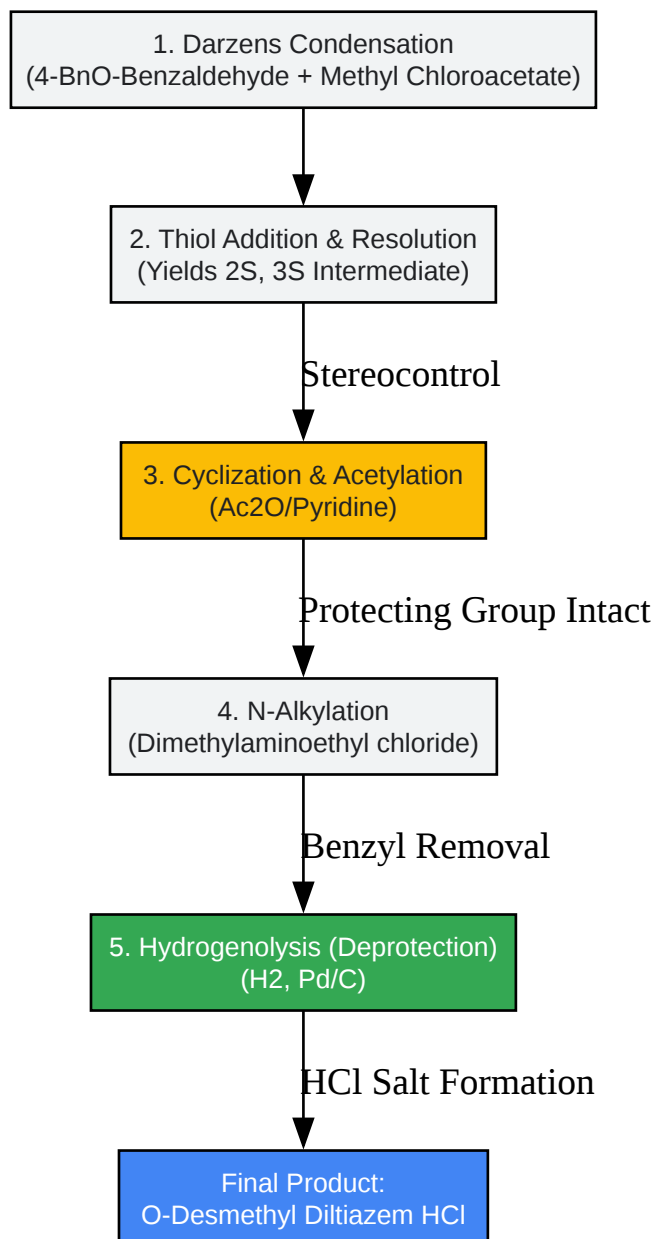
- Reagents: 2-Chloro-N,N-dimethylethylamine hydrochloride,
, Acetone/Water or Toluene/DMF.[1]
- Process: The lactam nitrogen is alkylated under basic conditions.[1]
- Validation: Monitor by HPLC to ensure complete consumption of the lactam.

Phase III: Deprotection (The "Reveal") [1]

Step 5: Catalytic Hydrogenolysis

- Reagents: 10% Palladium on Carbon (Pd/C), Hydrogen gas (
, 1-3 atm), Methanol or Ethanol.[1]
- Conditions: Room temperature, 2-4 hours.
- Mechanism: The benzyl ether is cleaved selectively to regenerate the free phenol without reducing the C3-acetate ester or the amide bond.
- Work-up: Filter catalyst, evaporate solvent, and treat with ethanolic HCl to precipitate the hydrochloride salt.[1]

Graphviz: Synthesis Workflow



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Caption: Step-by-step synthetic workflow for **O-Desmethyl Diltiazem** via the benzyl-protected route.

Analytical Validation & Quality Control

To qualify the synthesized material as a Reference Standard, it must pass rigorous identity and purity checks.^[1]

Data Summary Table

Test Parameter	Acceptance Criteria	Methodological Note
Appearance	White to off-white solid	Visual inspection.[1]
Identification (NMR)	Consistent with structure	¹ H-NMR (DMSO-d ₆). Look for loss of O-Me singlet (~3.8 ppm) and appearance of phenolic OH (broad, exchangeable).[1]
Identification (MS)	m/z 401.15 [M+H] ⁺ (Free base)	LC-MS/MS (ESI+).[1] Parent ion matches C ₂₁ H ₂₄ N ₂ O ₄ S.[1][5]
Purity (HPLC)	> 98.0% Area	Reverse Phase C18, Gradient Acetonitrile/Buffer.[1]
Chiral Purity	> 99% ee	Chiral HPLC (e.g., Chiralcel OD-H). Confirm (2S, 3S).
Counter-ion	7.5% - 8.5% Chlorides	Potentiometric titration (for HCl salt).[1]

Key Spectroscopic Markers[1]

- ¹H NMR: The diagnostic methoxy singlet present in Diltiazem (approx.[1] 3.83 ppm) will be absent.[1] Instead, aromatic protons on the 2-phenyl ring will show a characteristic AA'BB' system shift due to the change from -OMe to -OH.[1]
- IR Spectroscopy: Appearance of a broad O-H stretch around 3200-3400 cm⁻¹ (phenolic), distinct from the sharper C3-OH (if deacetylated).[1]

References

- Diltiazem Synthesis & Intermediates
 - Source: ChemicalBook.[1] "Diltiazem Synthesis Routes."
- Metabolite Identification & Properties

- Title: "**O-Desmethyl Diltiazem** Hydrochloride | C₂₁H₂₅ClN₂O₄S | CID 71433758"[1][5]
- Source: PubChem (National Institutes of Health).[1]
- URL:[Link][1]
- CYP2D6 Mediated Demethylation
 - Title: "CYP2D6 is involved in O-demethylation of diltiazem.[1][6][7] An in vitro study with transfected human liver cells."
 - Source: PubMed (Molden E, et al.)[1]
 - URL:[Link]
- Impurity Profiling Standards
 - Title: "Diltiazem EP Impurity C (**O-Desmethyl Diltiazem** HCl)"[1][8]
 - Source: Dr. JCR Bio.[1]
 - URL:[Link][1][4][9][10]

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